

Introduction: The Chemistry of Epoxy-Polyamine Systems

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Compound of Interest

Compound Name: (3-Aminopropyl)(2-methoxyethyl)methylamine

CAS No.: 74247-25-9

Cat. No.: B1517037

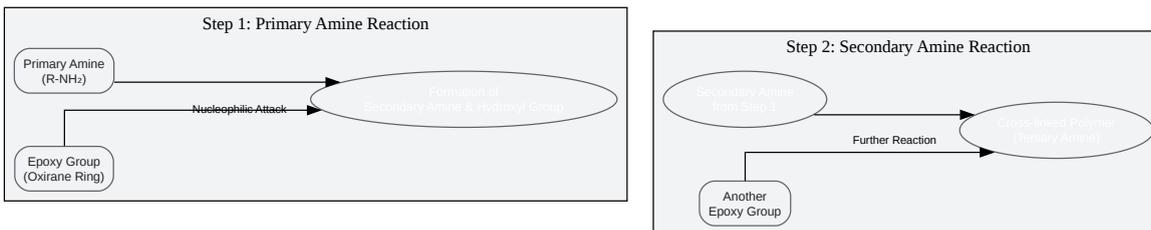
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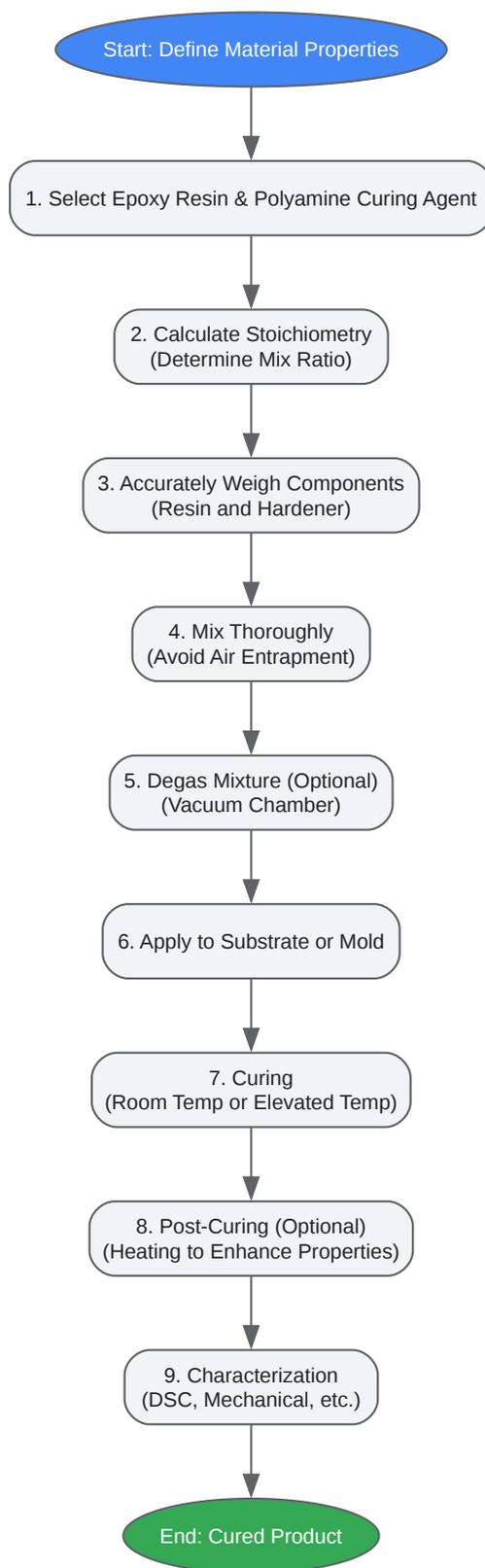
Epoxy resins are a class of thermosetting polymers that form a rigid, highly cross-linked structure upon reaction with a curing agent, or hardener.[1] Among the most versatile and widely used hardeners are polyamines, which react with the epoxide groups of the resin to initiate polymerization.[1][2]

The fundamental reaction involves the nucleophilic attack of the amine's active hydrogen on the carbon atom of the epoxy ring, leading to the opening of the ring and the formation of a hydroxyl group and a secondary amine.[3][4][5] This newly formed secondary amine can then react with another epoxy group. For a three-dimensional cross-linked network to form, the curing agent must have more than two active hydrogen atoms per molecule.[3][5]

The reaction is exothermic, and the rate is influenced by the type of amine, the epoxy resin structure, and the curing temperature.[2][6] Understanding this chemistry is paramount to controlling the curing process and tailoring the final properties of the thermoset material.

Epoxy-Amine Curing Mechanism.





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- [1. nadkarnispc.com](http://nadkarnispc.com) [nadkarnispc.com]
- [2. pcimag.com](http://pcimag.com) [pcimag.com]
- [3. threebond.co.jp](http://threebond.co.jp) [threebond.co.jp]
- [4. longchangchemical.com](http://longchangchemical.com) [longchangchemical.com]
- [5. Epoxy Resin Hardeners](http://izelkimya.com) [izelkimya.com]
- [6. e3s-conferences.org](http://e3s-conferences.org) [e3s-conferences.org]
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